Navigating the Synthesis and Handling of 3,4-Epoxycyclohexene: A Technical Safety Guide

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Compound of Interest

Compound Name:	*3,4-Epoxycyclohexene, (+-)-*
CAS No.:	*6705-51-7*
Cat. No.:	*B1588861*

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For Researchers, Scientists, and Drug Development Professionals

The pursuit of novel therapeutics and advanced materials frequently involves the use of highly reactive intermediates. Among these, 3,4-Epoxycyclohexene, a cycloaliphatic epoxide, presents a unique combination of synthetic utility and inherent hazards. This technical guide, compiled from authoritative safety data and field-proven insights, provides a comprehensive framework for the safe handling, storage, and disposal of this compound, ensuring the integrity of your research and the safety of laboratory personnel.

Section 1: Chemical Identity and Hazard Profile

3,4-Epoxycyclohexene, also known as 1,2-Epoxy-3-cyclohexene or 7-Oxabicyclo[4.1.0]hept-3-ene, is a flammable liquid and vapor characterized by the presence of a strained epoxide ring fused to a cyclohexene core. This structural motif is the source of its reactivity and, consequently, its primary hazards.

Key Physical and Chemical Properties

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Property	Value	Source
CAS Number	6423-43-4 (representative)	Internal Database
Molecular Formula	C_6H_8O	PubChem[1]
Molecular Weight	96.13 g/mol	PubChem[1]
Appearance	Colorless liquid	
Boiling Point	77-78 °C @ 93 Torr	Shaanxi Dideu Medichem Co. Ltd[2]
Flash Point	30 °C	Shaanxi Dideu Medichem Co. Ltd[2]
Density	1.073 g/cm^3	Shaanxi Dideu Medichem Co. Ltd[2]
Storage Temperature	-20 °C	Shaanxi Dideu Medichem Co. Ltd[2]

GHS Hazard Classification

Based on available data, 3,4-Epoxycyclohexene is classified as follows:

- Flammable Liquid (Category 3): H226 - Flammable liquid and vapor.[1]
- Skin Sensitization (Category 1): H317 - May cause an allergic skin reaction.[1]
- Serious Eye Irritation (Category 2): H319 - Causes serious eye irritation.[1]

The epoxide group is a known alkylating agent, which raises concerns about potential mutagenicity and carcinogenicity, although specific data for 3,4-Epoxycyclohexene is limited. Cycloaliphatic epoxides as a class have been shown to cause skin cancer in laboratory animals.[3] Therefore, a precautionary approach is paramount.

Section 2: Exposure Controls and Personal Protective Equipment (PPE)

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The primary routes of exposure are inhalation, skin contact, and eye contact. Engineering controls are the first line of defense, supplemented by appropriate PPE.

Engineering Controls:

- Fume Hood: All handling of 3,4-Epoxycyclohexene must be conducted in a well-ventilated chemical fume hood to minimize inhalation of vapors.
- Grounding and Bonding: Due to its flammability, containers should be grounded and bonded during transfer to prevent static discharge, a potential ignition source.[4]

Personal Protective Equipment (PPE):

The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

- Hand Protection: Chemical-resistant gloves are mandatory. Nitrile or neoprene gloves are generally recommended, but it is crucial to consult the glove manufacturer's compatibility data.[5] Always inspect gloves before use and employ proper removal techniques to avoid skin contact.
- Eye and Face Protection: Safety glasses with side shields are the minimum requirement.[3] For splash hazards, chemical safety goggles and a face shield are necessary.
- Skin and Body Protection: A flame-resistant lab coat is essential. For larger quantities or procedures with a high risk of splashing, a chemical-resistant apron or a complete chemical suit should be worn.[4]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, or during emergency situations, a NIOSH-approved respirator with an organic vapor cartridge is required.

Section 3: Safe Handling and Storage Protocols

Adherence to strict protocols is critical to prevent accidental exposure and incidents.

Handling:

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- Avoid Incompatibilities: Keep away from strong oxidizing agents, acids, and bases, which can catalyze vigorous and potentially explosive polymerization.
- Prevent Ignition Sources: Prohibit open flames, sparks, and smoking in areas where 3,4-Epoxycyclohexene is handled or stored.[2] Use non-sparking tools for all operations.
- Temperature Control: Avoid heating the compound unless it is part of a controlled reaction protocol, as this can increase its vapor pressure and the risk of fire and explosion.

Storage:

- Dedicated Storage: Store in a cool, dry, well-ventilated area specifically designated for flammable liquids.[2]
- Container Integrity: Keep containers tightly closed to prevent the escape of vapors.[2]
- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere (e.g., nitrogen or argon) to prevent peroxide formation.

Section 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an incident. All personnel working with 3,4-Epoxycyclohexene must be familiar with these emergency procedures.

First Aid Measures:

- Inhalation: Move the affected person to fresh air at once. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Promptly wash the contaminated skin with soap and plenty of water.[4] Remove contaminated clothing and wash it before reuse. If irritation or a rash develops, seek medical attention.
- Eye Contact: Immediately irrigate the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper eyelids. Seek immediate medical attention. [4]

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- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[4]

Spill Response:

A risk assessment-based approach is crucial for handling spills.

Diagram: Emergency Spill Response Workflow for 3,4-Epoxycyclohexene

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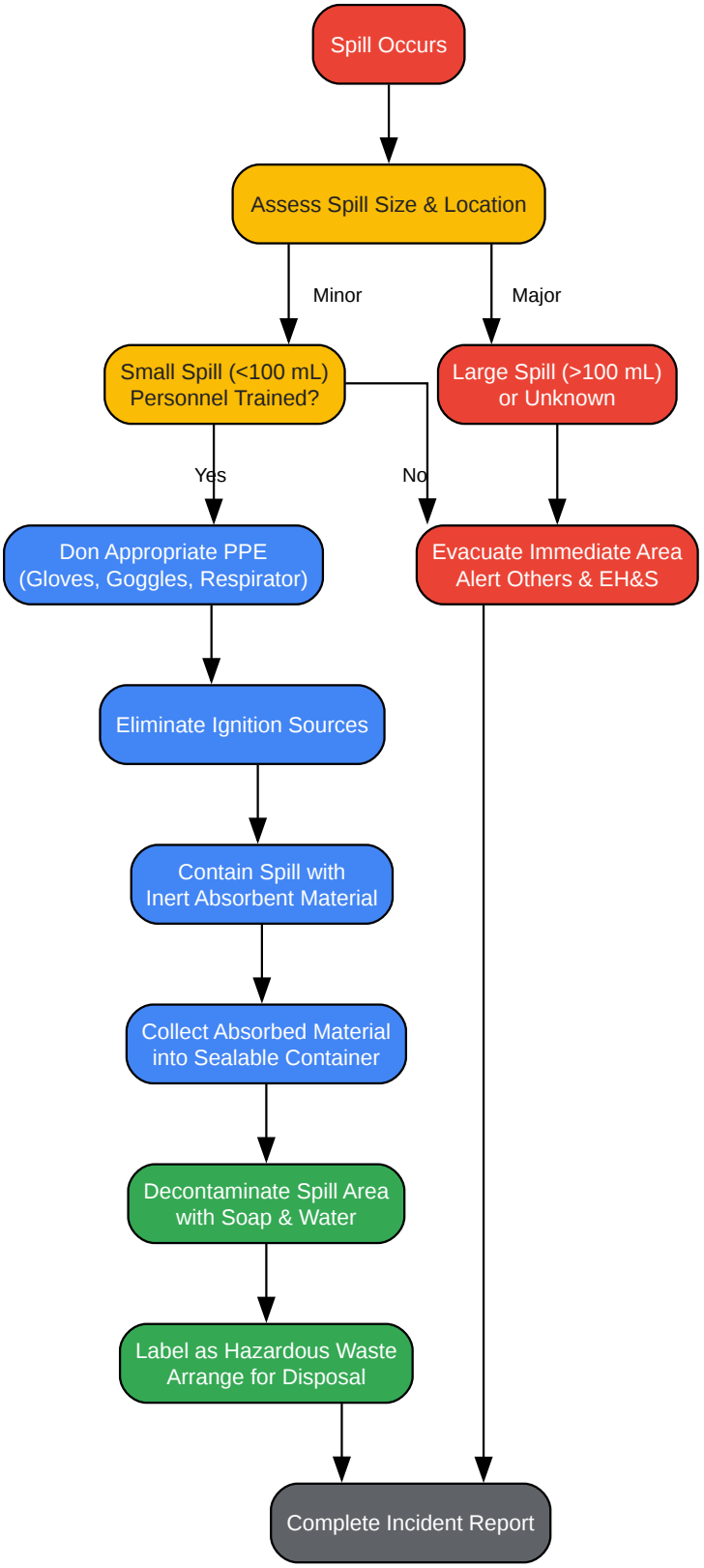

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